

Indium Trichloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Indium trichloride*

Cat. No.: *B086656*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on Indium (III) chloride, a compound with increasing relevance in organic synthesis and the electronics industry. This document consolidates critical data, including its CAS number, comprehensive safety information, and handling protocols, to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

Indium (III) chloride, with the CAS Number 10025-82-8, is a white, flaky solid.^{[1][2]} It is a Lewis acid with applications in organic synthesis and is the most common soluble derivative of indium.^[2]

Property	Value	Source
CAS Number	10025-82-8	[1][2][3][4][5]
EC Number	233-043-0	[1][4][5]
Molecular Formula	InCl ₃	[3]
Molecular Weight	221.18 g/mol	[2][3][5][6]
Appearance	White to off-white powder/flakes	[2][3][6]
Density	3.46 g/cm ³ at 25 °C	[2][3][6][7]
Melting Point	586 °C (decomposes)	[2][6]
Boiling Point	800 °C	[2][6]
Solubility	Soluble in water (exothermic), THF, and Ethanol	[2]
Vapor Pressure	1 Pa at 25 °C	[3]

Safety and Hazard Information

Indium trichloride is a corrosive substance that requires careful handling.[1][2][4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with specific hazard statements.

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07	Danger
Skin Corrosion (Category 1B/1C)	H314: Causes severe skin burns and eye damage	GHS05	Danger
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	GHS05	Danger
Specific Target Organ Toxicity (Repeated Exposure)	H372: Causes damage to organs through prolonged or repeated exposure	GHS08	Danger
Hazardous to the Aquatic Environment (Chronic, Category 3)	H412: Harmful to aquatic life with long lasting effects	None	Danger

Source:[1][4]

Exposure Limits

Organization	Limit
ACGIH	TWA: 0.1 mg/m ³
NIOSH	TWA: 0.1 mg/m ³

Source:[3]

Toxicity Data

Test	Species	Route	Value	Exposure Time
LC50	Daphnia magna (Water flea)	-	> 455.5 mg/l	48 h
ErC50	Pseudokirchnerie lla subcapcapitata	-	1.85 mg/l	72 h

Source:[7]

Experimental Protocols

Safe Handling Procedures

- Engineering Controls: Work under a chemical fume hood.[1][7] Ensure appropriate exhaust ventilation at places where dust is formed.[4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Use safety goggles with side protection and a face shield.[8]
 - Skin Protection: Wear suitable chemical-resistant gloves (tested according to EN 374) and protective clothing.[4][8]
 - Respiratory Protection: If dust is generated, wear a self-contained breathing apparatus.[4]
- General Hygiene: Wash hands before breaks and at the end of the workday.[4][8] Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke when using this product. [7][9]

First Aid Measures

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off with soap and plenty of water. Consult a physician immediately.[4][7]

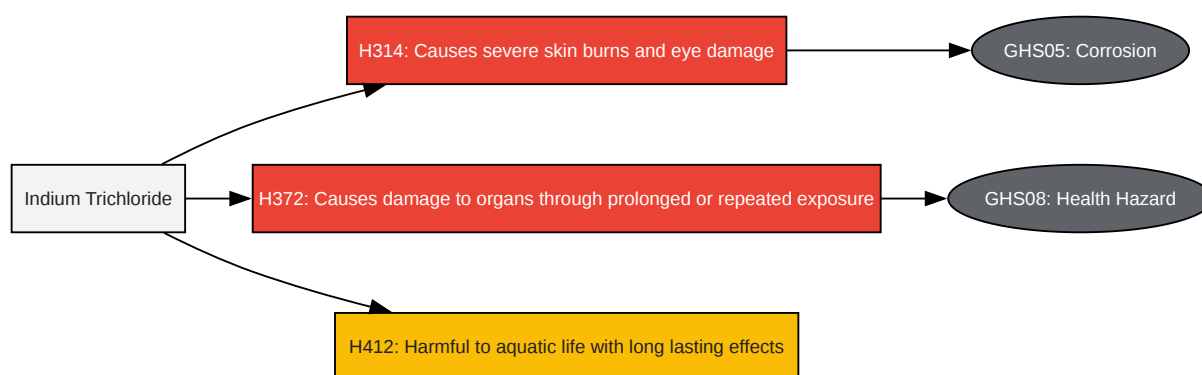
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult an ophthalmologist.[1][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[4]

Spill and Disposal Procedures

- Spill Containment: Evacuate personnel to safe areas.[4] Do not let the product enter drains.[4]
- Cleanup: Pick up and arrange disposal without creating dust. Use a neutralizing agent.[1] Sweep up and shovel the material into suitable, closed containers for disposal.[4]
- Disposal: Disposal must be made according to official regulations. Do not dispose of together with household garbage.[1]

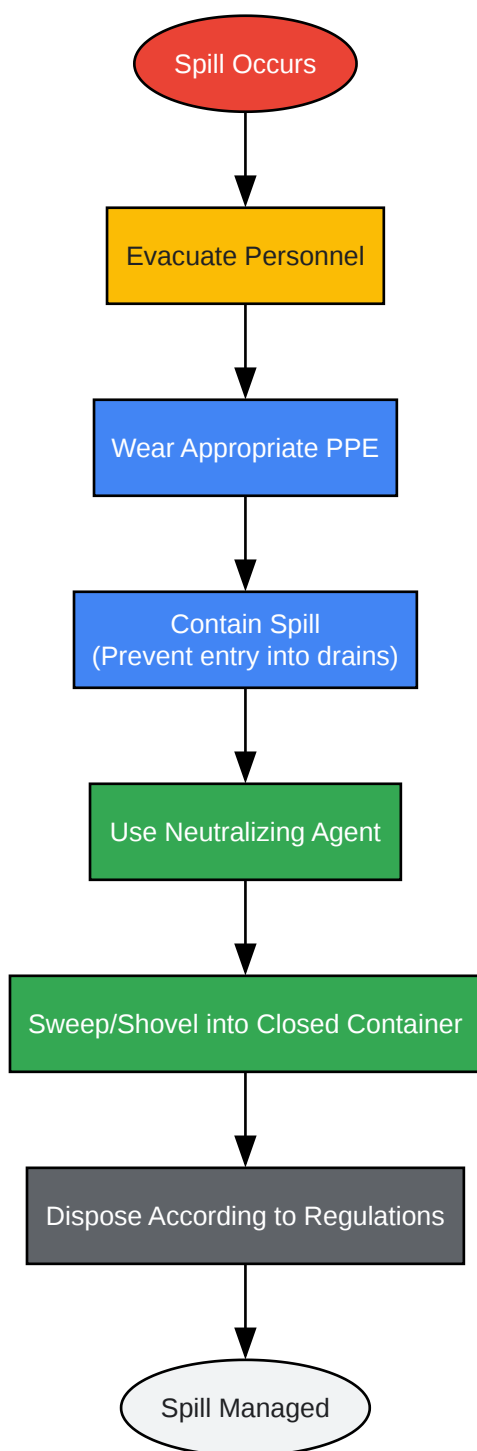
Visualized Workflows and Relationships

To further clarify the safety protocols and hazard relationships, the following diagrams have been generated.



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Caption: GHS Hazard relationships for **Indium Trichloride**.



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Caption: Workflow for handling an **Indium Trichloride** spill.

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References

- 1. agarscientific.com [agarscientific.com]
- 2. Indium(III) chloride - Wikipedia [en.wikipedia.org]
- 3. Indium chloride | 10025-82-8 [chemicalbook.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. 塩化インジウム(III) 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. heegermaterials.com [heegermaterials.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. carlroth.com [carlroth.com]
- 9. dormer.com [dormer.com]
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